

Application Notes and Protocols for Boanmycin in Colon Cancer Cell Lines

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Compound of Interest

Compound Name: *Boholmycin*

Cat. No.: *B045298*

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These application notes provide a summary of the known effects of Boanmycin on colon cancer cell lines and detailed protocols for key experimental procedures.

Introduction

Boanmycin, an antitumor antibiotic, has demonstrated potent activity against colon cancer. It is a component of the bleomycin complex and functions primarily by inducing DNA damage through the formation of free radicals, which subsequently leads to cell cycle arrest and apoptosis. This document outlines the recommended concentrations of Boanmycin for use with colon cancer cell lines, provides detailed experimental protocols, and illustrates its known mechanism of action.

Data Summary

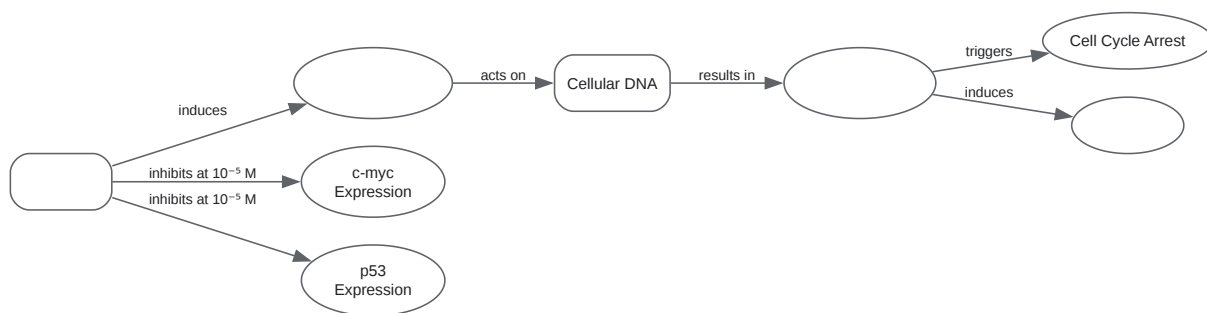
The following table summarizes the quantitative data available for Boanmycin's activity in colon cancer cell lines.

Cell Line	Assay Type	Parameter	Value	Reference
HT-29	Clonogenic Assay	IC50	3.8×10^{-8} mol/L	
HT-29	Dot Blotting	Gene Expression Inhibition	10^{-5} mol/L (for c-myc and p53)	

Note: IC50 values for other common colon cancer cell lines such as HCT-116, SW480, and LoVo are not readily available in the reviewed literature.

Signaling Pathways

Boanmycin's primary mechanism of action involves the induction of DNA damage, which triggers cellular responses leading to cell cycle arrest and apoptosis. In the context of HT-29 colon cancer cells, Boanmycin has been shown to inhibit the expression of the oncogene c-myc and the tumor suppressor gene p53 at a concentration of 10^{-5} mol/L.



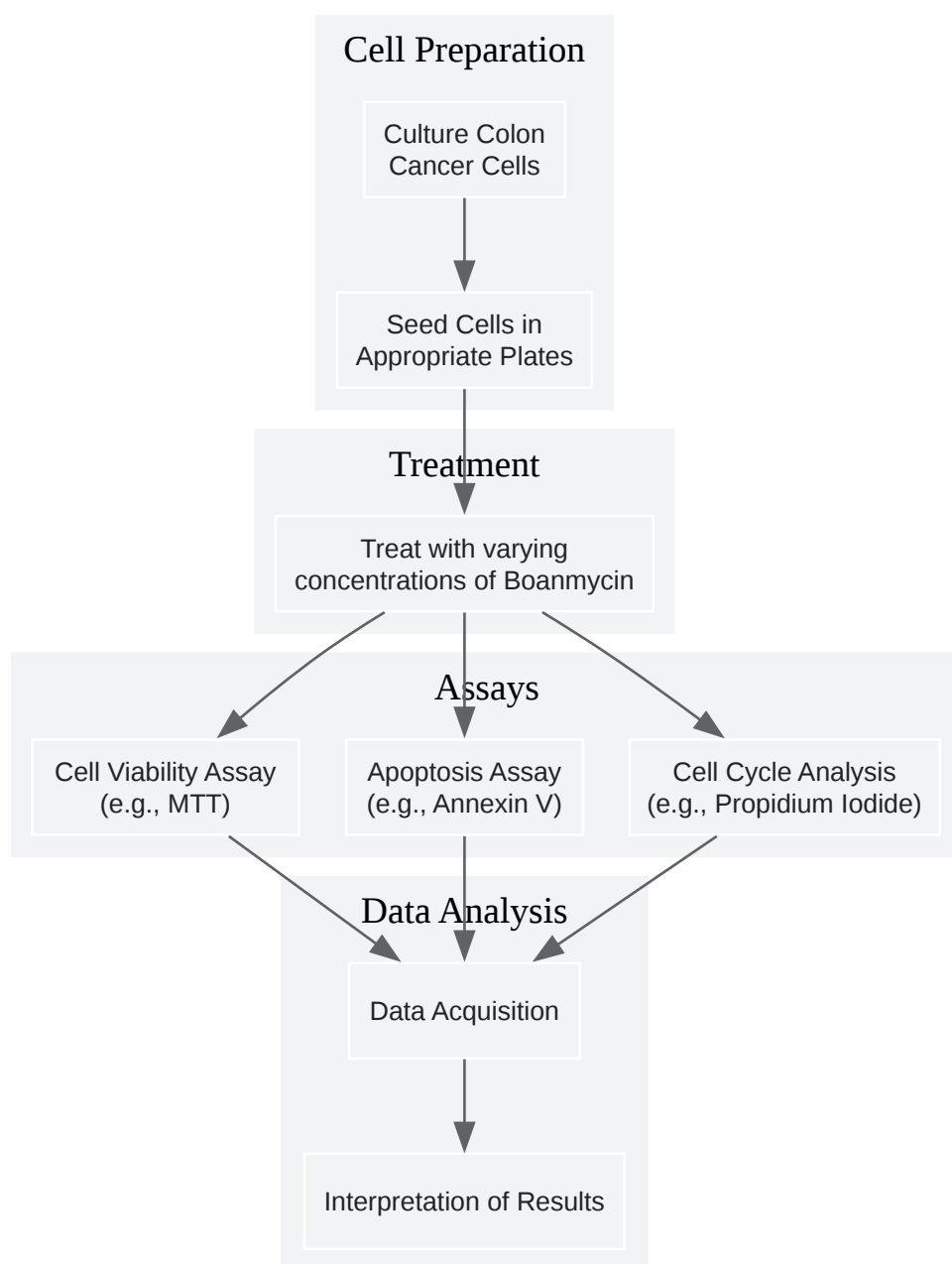
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Caption: General mechanism of Boanmycin action.

Experimental Protocols

The following are detailed protocols for key experiments to assess the efficacy of Boanmycin on colon cancer cell lines.

Experimental Workflow



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